

RuBiNic in Fluorescence Microscopy: Application Notes and Protocols

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Compound of Interest

Compound Name: *RuBiNic*

Cat. No.: *B16329133*

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Introduction

RuBiNic, specifically Ruthenium-bipyridine-trimethylphosphine-caged Nicotine (though more commonly researched with glutamate as RuBi-Glutamate), represents a significant advancement in the field of fluorescence microscopy, particularly for applications requiring precise spatiotemporal control of bioactive molecules. This caged compound utilizes a ruthenium complex that, upon photoactivation, rapidly and efficiently releases the caged molecule. RuBi-Glutamate has become an invaluable tool in neuroscience for the controlled activation of glutamate receptors on neurons and dendritic spines.^{[1][2][3][4]} Its key advantages include excitation by visible light (one-photon) and near-infrared light (two-photon), high quantum efficiency, and the ability to be used at lower concentrations compared to other caged compounds, thereby minimizing potential side effects.^{[1][2][3][4]}

These application notes provide an overview of the use of RuBi-Glutamate in fluorescence microscopy, with a focus on two-photon uncaging for neuroscience research. Detailed protocols for live-cell imaging and data on its photochemical properties are presented to facilitate its use in various experimental settings.

Key Features of RuBi-Glutamate

- **Visible and Near-Infrared Excitation:** RuBi-Glutamate can be uncaged using blue light for one-photon excitation and near-infrared light (around 800 nm) for two-photon excitation.^{[1][2]} This versatility allows for its use in a wide range of microscopy setups and reduces potential phototoxicity associated with UV light.
- **High Quantum Efficiency:** The photorelease of glutamate from the ruthenium complex is highly efficient, meaning a large fraction of the absorbed photons leads to the release of the active molecule.^{[1][3]} This allows for the use of lower laser powers, further minimizing photodamage to live samples.
- **High Spatial Resolution:** Two-photon excitation provides inherent three-dimensional resolution, allowing for the precise targeting of glutamate release to subcellular structures like individual dendritic spines.^{[1][2]}
- **Low Concentration Requirement:** Due to its high efficiency, RuBi-Glutamate can be used at lower concentrations (in the micromolar range) compared to other caged glutamates like MNI-glutamate, which often requires millimolar concentrations.^{[1][5]} This is advantageous as it reduces the potential for non-specific effects, such as the blockade of GABAergic transmission.^{[1][5]}

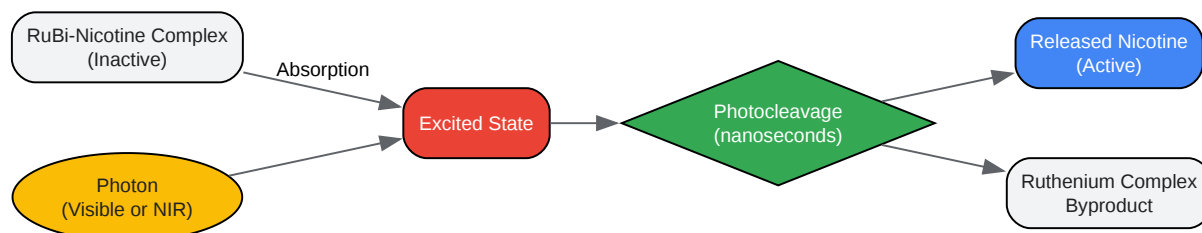
Quantitative Data Summary

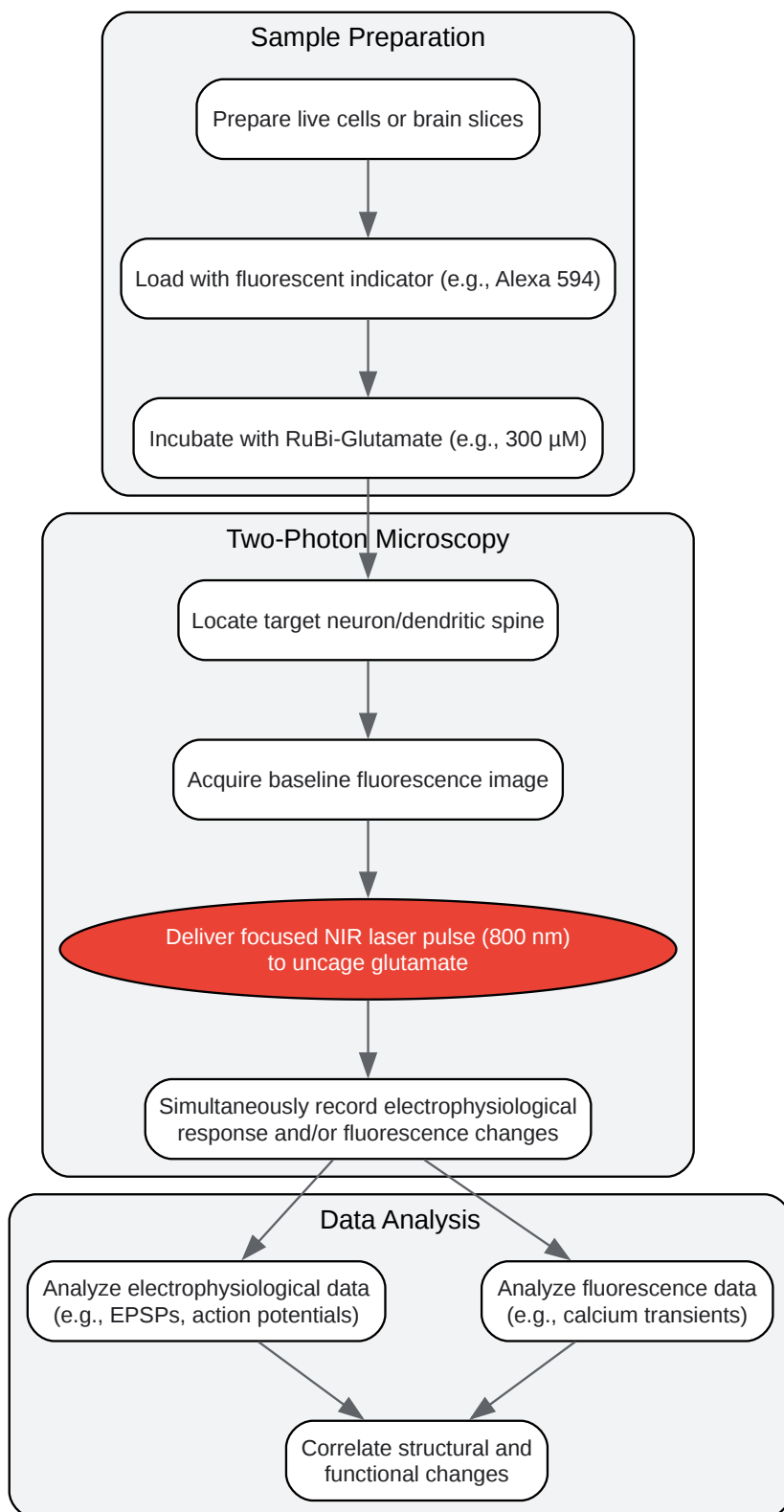
The following tables summarize the key quantitative parameters for the use of RuBi-Glutamate in fluorescence microscopy applications.

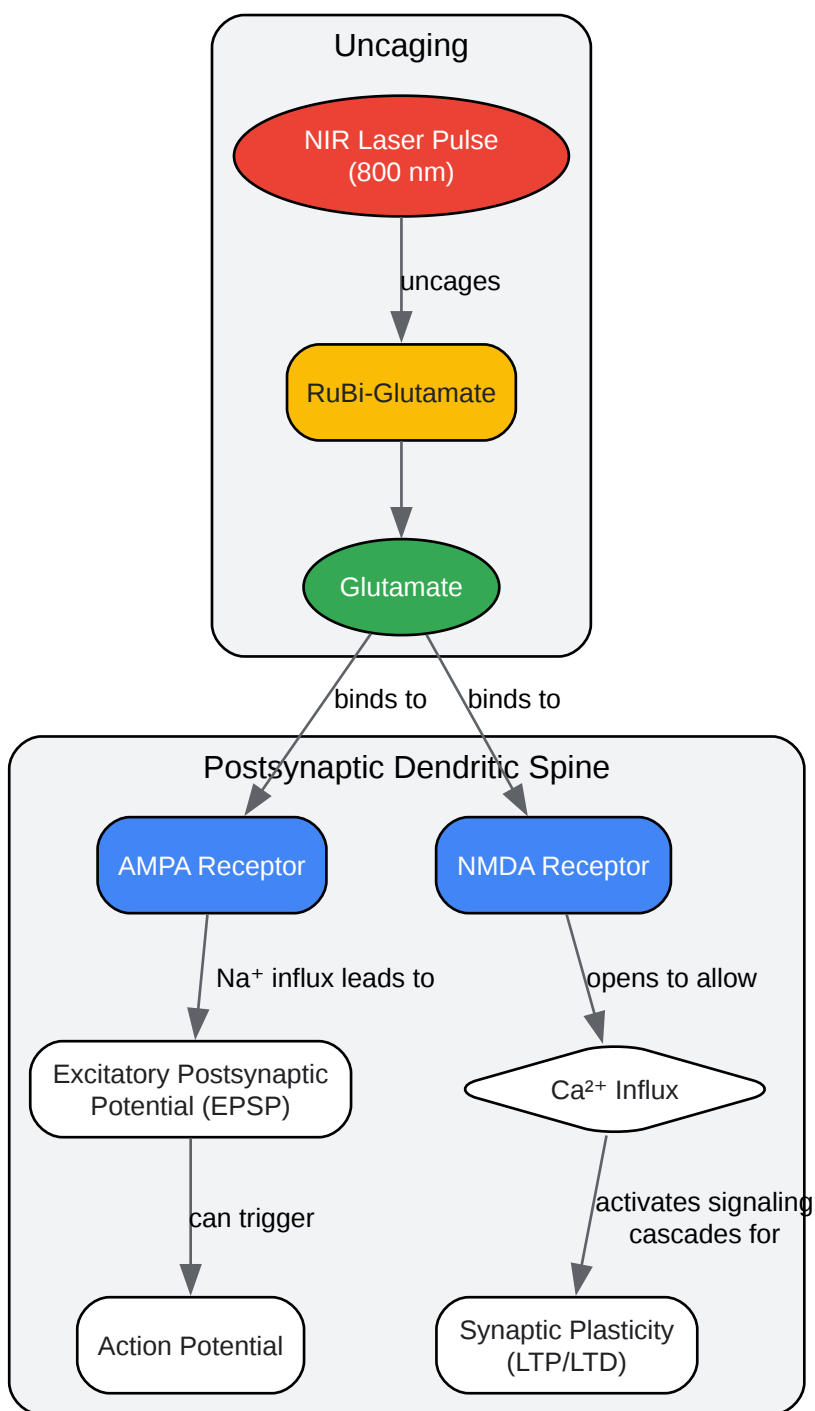
Parameter	One-Photon Uncaging	Two-Photon Uncaging	Reference
Excitation Wavelength	473 nm	800 nm (optimal)	[1][3]
Working Concentration	5-30 μ M	150-800 μ M	[1][3][6]
Quantum Yield (Φ)	~0.13 (at pH 7)	Not explicitly stated, but high efficiency is noted	[3]
Two-Photon Uncaging Cross-Section ($\delta\epsilon$)	Not Applicable	Not explicitly stated in GM, but sufficient for effective uncaging	
Laser Power on Sample	Not specified	150-400 mW (to elicit action potentials)	[1]
Uncaging Pulse Duration	1 ms	~70 ms (for action potentials); 4 ms (for spine uncaging)	[1][3]

Caged Compound	Typical Concentration for Two-Photon Uncaging	Effect on GABAergic IPSCs	Reference
RuBi-Glutamate	300 μ M	Significant reduction (50.0 $\pm$ 6.0%)	[1]
MNI-Glutamate	>2.5 mM	Complete blockade (97.0 $\pm$ 2.0%)	[1]

Signaling Pathway and Experimental Workflow Diagrams







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